

An In-depth Technical Guide to the Physicochemical Properties of Dihydrocoumarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydrocoumarin

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This technical guide provides a comprehensive overview of the core physicochemical properties of **dihydrocoumarin** (also known as 3,4-dihydro-2H-1-benzopyran-2-one or hydrocoumarin). The information herein is intended to support research, development, and formulation activities involving this compound.

Physicochemical Data Summary

The quantitative physicochemical properties of **dihydrocoumarin** are summarized in the table below for easy reference and comparison. These properties are critical for understanding its behavior in various chemical and biological systems.

Property	Value	References
Molecular Formula	C ₉ H ₈ O ₂	[1][2][3]
Molecular Weight	148.16 g/mol	[1][2]
Appearance	Colorless liquid to solid; white to pale yellow clear oily liquid.	
Odor	Sweet, herbal, hay-like.	
Melting Point	23-25 °C (73.4-77 °F)	
Boiling Point	271-272 °C (519.8-521.6 °F) at 760 mmHg	
Density	1.169 g/mL at 25 °C	
Vapor Pressure	4.0 mmHg at 25 °C	
Flash Point	>110 °C (>230 °F)	
Water Solubility	Less than 1 mg/mL at 20 °C; Insoluble/Slightly soluble. 3,000 mg/L at 37 °C.	
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform, and oils. Partly soluble in DMSO.	
LogP (o/w)	2.428 (estimated)	
Refractive Index	n ₂₀ /D 1.556	

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These protocols are based on standard laboratory practices.

2.1. Determination of Melting Point

The melting point of an organic solid can be determined by observing the temperature range over which the solid transitions to a liquid.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer, and a finely powdered sample of **dihydrocoumarin**.
- Procedure:
 - Seal one end of a capillary tube by heating it in a flame.
 - Introduce a small amount of the finely powdered **dihydrocoumarin** into the open end of the capillary tube.
 - Compact the sample by tapping the sealed end of the tube on a hard surface. The sample height should be 1-2 mm.
 - Place the capillary tube in the heating block of the melting point apparatus or attach it to a thermometer immersed in a heating bath (Thiele tube).
 - Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating and record the temperature at which the entire sample has completely melted (the end of the melting range).
 - For accuracy, it is recommended to perform an initial rapid determination to find an approximate melting point, followed by at least two careful determinations with a slower heating rate.

2.2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube or a similar heating apparatus, a small test tube (fusion tube), a capillary tube sealed at one end, a thermometer, and a liquid sample of **dihydrocoumarin**.
- Procedure:

- Place a few milliliters of liquid **dihydrocoumarin** into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- Immerse the setup in a heating bath (e.g., a Thiele tube filled with mineral oil) and heat gently.
- As the liquid heats, air will escape from the capillary tube.
- Note the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates the liquid is at its boiling point.
- Remove the heat and allow the apparatus to cool.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.
- It is important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

2.3. Determination of Solubility

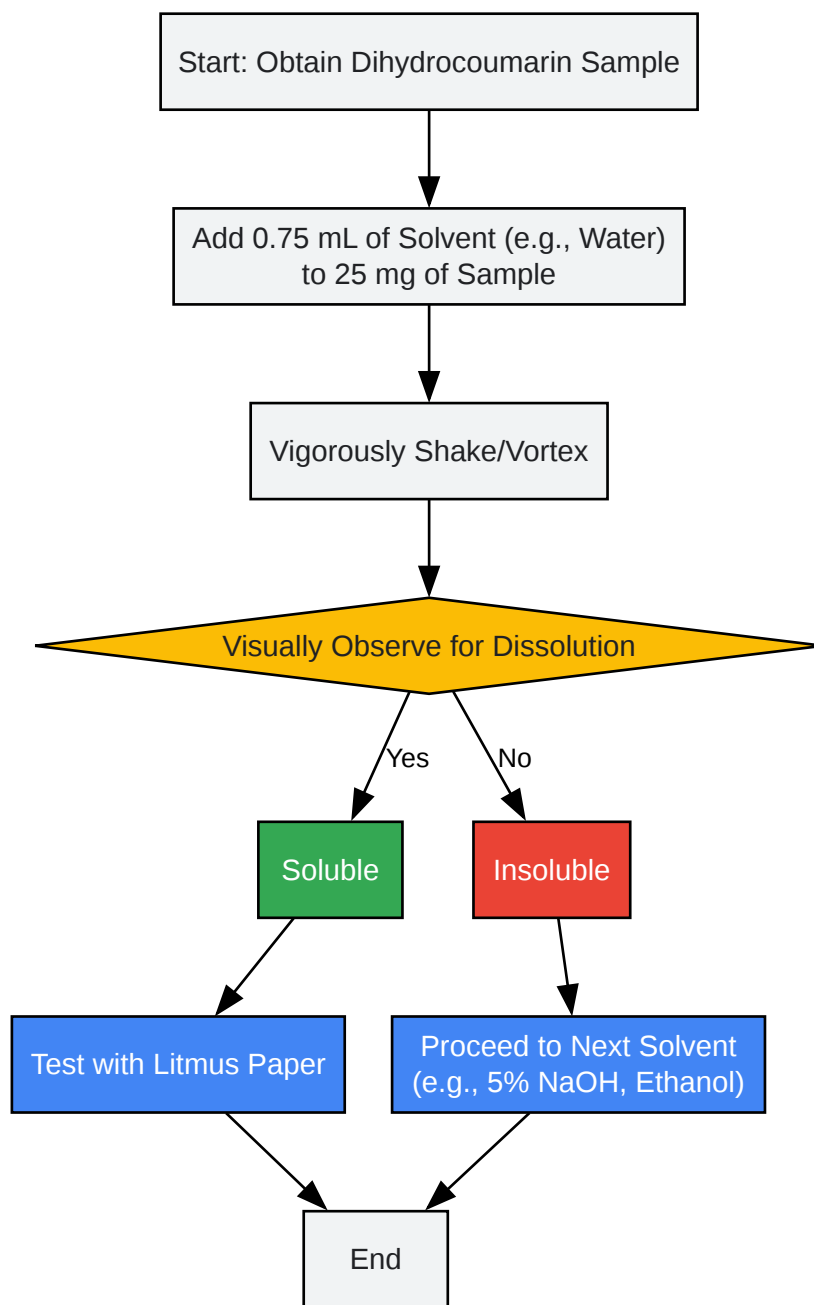
Solubility tests are performed to determine the extent to which a compound dissolves in a particular solvent.

- Apparatus: Small test tubes, graduated pipettes or cylinders, a vortex mixer or shaker, a balance, and the compound and solvents to be tested.
- Procedure for Qualitative Solubility:
 - Place a small, measured amount of **dihydrocoumarin** (e.g., 25 mg) into a test tube.
 - Add a small volume of the solvent (e.g., 0.75 mL of water) in portions.

- After each addition, vigorously shake or vortex the test tube for a set period.
- Visually observe if the compound has dissolved. The absence of solid particles indicates solubility.
- If the compound is water-soluble, its acidic or basic properties can be tested with litmus paper.
- For water-insoluble compounds, the process can be repeated with other solvents such as 5% NaOH, 5% NaHCO₃, 5% HCl, and organic solvents like ethanol or diethyl ether to classify the compound based on its functional groups.
- Procedure for Quantitative Solubility (Shake-Flask Method):
 - Prepare a saturated solution by adding an excess amount of **dihydrocoumarin** to a known volume of the solvent in a sealed vial.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After reaching equilibrium, allow any undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution).
 - Determine the concentration of **dihydrocoumarin** in the aliquot using a suitable analytical method, such as UV-Vis spectroscopy or HPLC. The absorbance of **dihydrocoumarin** at 267 nm shows a strong linear relationship with its concentration.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of an organic compound.



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Caption: Workflow for Qualitative Solubility Determination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dihydrocoumarin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191007#physicochemical-properties-of-dihydrocoumarin]

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